

Personal protective equipment for handling 2-Hydroxy-[1,1'-biphenyl]-3-carbaldehyde

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 2-Hydroxy-[1,1'-biphenyl]-3-carbaldehyde

Cat. No.: B177385

[Get Quote](#)

Essential Safety and Handling Guide for 2-Hydroxy-[1,1'-biphenyl]-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxy-[1,1'-biphenyl]-3-carbaldehyde** (CAS No. 14562-10-8). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks.

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxy-[1,1'-biphenyl]-3-carbaldehyde is classified as harmful if swallowed and causes serious eye irritation.^[1] The following personal protective equipment is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety goggles with side-shields. [1]	To prevent eye irritation from splashes or dust.
Hand Protection	Protective gloves (e.g., Nitrile).	To prevent skin contact.
Skin and Body Protection	Impervious clothing, such as a lab coat. [1]	To protect against accidental skin exposure.
Respiratory Protection	A suitable respirator should be used if ventilation is inadequate or dust/vapors are generated. [1]	To avoid inhalation of harmful dust or vapors.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area.
- Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)

2. Pre-Handling:

- Read and understand the Safety Data Sheet (SDS) thoroughly before starting any work.
- Inspect the container for any damage or leaks.
- Don the appropriate PPE as specified in the table above.

3. Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

- Use only outdoors or in a well-ventilated area.[[1](#)]
- Keep the container tightly closed when not in use.[[1](#)]

4. Storage:

- Store in a well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)]
- Store in a locked-up area.[[1](#)]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Immediately call a physician.
Skin Contact	Wash with plenty of soap and water.[1] Remove contaminated clothing and shoes and call a physician.
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If breathing is difficult, give cardiopulmonary resuscitation (CPR).
Ingestion	Rinse mouth.[1] Do NOT induce vomiting. Call a physician.

Spill and Disposal Plan

1. Spill Response:

- Use full personal protective equipment.[[1](#)]
- Avoid breathing vapors, mist, dust, or gas.[[1](#)]

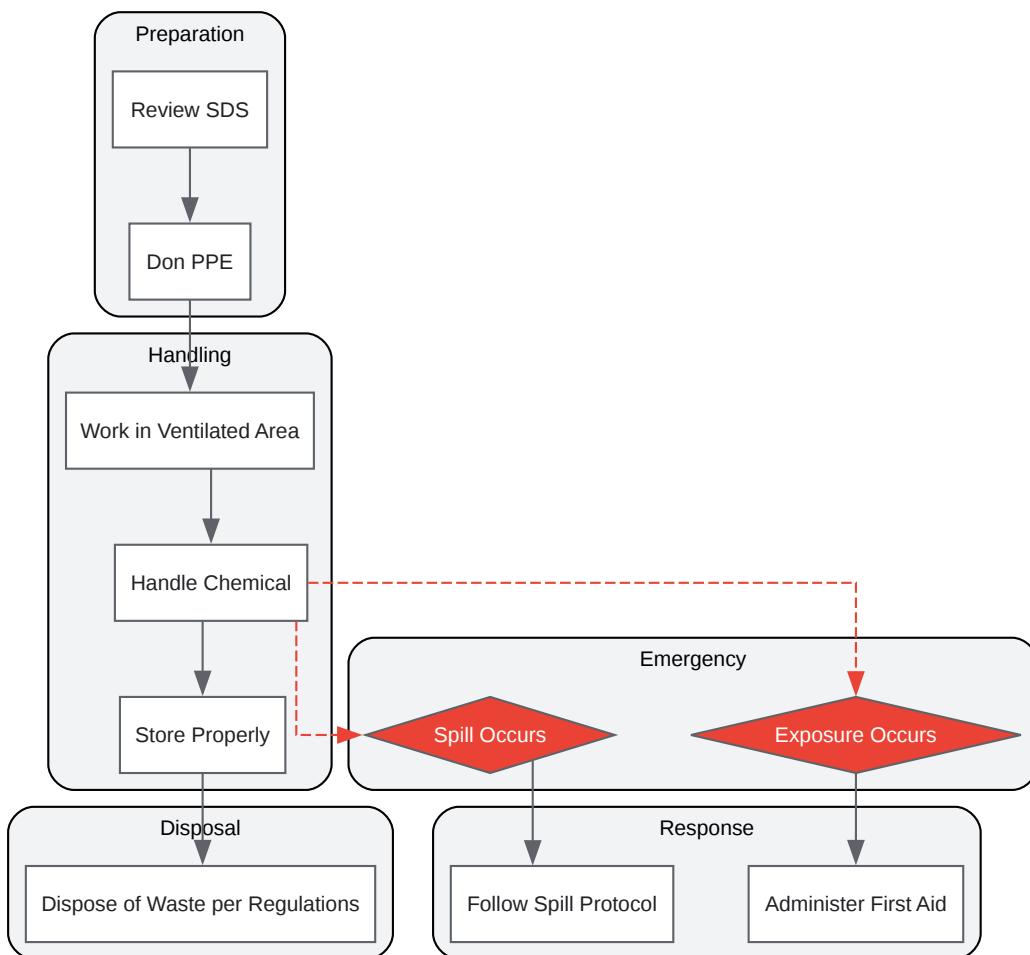
- Ensure adequate ventilation.[[1](#)]
- Evacuate personnel to safe areas.[[1](#)]
- Prevent further leakage or spillage if safe to do so.
- Keep the product away from drains or water courses.[[1](#)]

2. Disposal:

- Dispose of contents and container in accordance with local regulations.[[1](#)]
- Do not let the product enter drains, other waterways, or soil.[[2](#)]
- Contaminated packaging should be disposed of as the unused product.

Workflow for Safe Handling and Disposal

Workflow for 2-Hydroxy-[1,1'-biphenyl]-3-carbaldehyde

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. aksci.com [aksci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxy-[1,1'-biphenyl]-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177385#personal-protective-equipment-for-handling-2-hydroxy-1-1-biphenyl-3-carbaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com